

Preservative & Formulation Impact on Enalapril Maleate Stability

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Compound Focus: Enalapril Maleate

CAS No.: 76095-16-4

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Formulation Type	Key Preservative/Stabilizer	Optimal pH	Key Findings & Stability Outcome	Storage Conditions & Duration
Oral Liquid Solution [1]	0.2% w/v Sodium Benzoate	3.5	>95% drug recovery; Citrate buffer (10 mM) and glycerin (10% v/v) also used. QbD approach established a robust design space.	Refrigerated; 6 months
Tablet (In-situ Salt Formation) [2]	Sodium Hydrogen Carbonate (alkaline ionic excipient)	Neutral (achieved in-situ)	Prevents hydrolytic deethylation; Forms a more stable sodium salt "in-situ" during granulation, ensuring molecule integrity.	Not specified; long-term stability confirmed

Experimental Protocols for Stability Assessment

Here are detailed methodologies you can employ to verify the stability and compatibility of your **Enalapril Maleate** formulations.

Protocol 1: Accelerated Stability Study for Oral Liquid Formulations

This protocol is based on the QbD-based optimization study for a 2 mg/mL oral solution [1].

- **Step 1: Formulation Preparation**
 - Dissolve **Enalapril Maleate** to a concentration of 2 mg/mL.
 - Adjust the pH to the target value (e.g., 3.5) using a suitable acid/base.
 - Incorporate excipients: 10 mM citrate buffer, 10% v/v glycerin, and the preservative under investigation (e.g., 0.2% w/v sodium benzoate).
 - Use deionized water as the solvent.
- **Step 2: Stability Storage Conditions**
 - Package the solution in suitable containers.
 - Store under **refrigerated conditions (2-8°C)** for long-term stability.
 - For accelerated studies, also store samples at elevated temperatures (e.g., 25°C, 40°C).
- **Step 3: Sampling and Analysis**
 - Withdraw samples at predetermined time points (e.g., 0, 1, 3, and 6 months).
 - Analyze for **chemical stability** using HPLC to determine drug recovery percentage.
 - Assess **physical stability** (e.g., clarity, precipitation) and **microbiological quality** according to pharmacopoeial standards.

Protocol 2: Thermoanalytical Techniques for Drug-Excipient Compatibility

This methodology uses thermal analysis to rapidly screen for incompatibilities between **Enalapril Maleate** and potential excipients, including preservatives [3] [4].

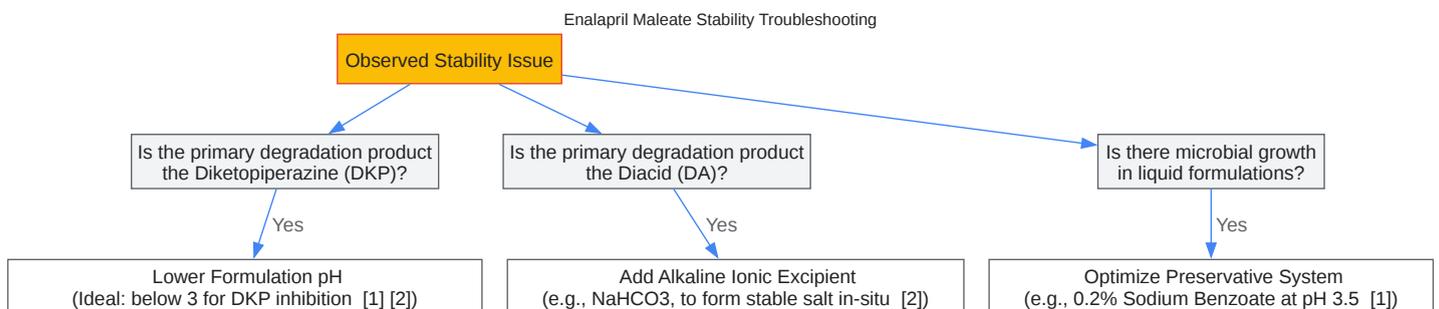
- **Step 1: Sample Preparation**
 - Prepare binary mixtures of **Enalapril Maleate** with the test excipient/preservative in a 1:1 mass ratio.
 - Mix thoroughly to ensure homogeneity.
 - Run individual components as controls.
- **Step 2: Differential Scanning Calorimetry (DSC)**
 - **Procedure:** Heat samples and controls in sealed pans over a temperature range (e.g., 25°C to 300°C) at a defined heating rate (e.g., 10°C/min).
 - **Interpretation:** Compare the DSC thermograms of the mixture with those of the individual components. The appearance, shift, or disappearance of melting peaks or other thermal events in the mixture indicates a potential interaction or incompatibility [4].

- **Step 3: Thermogravimetric Analysis (TGA)**

- **Procedure:** Subject samples to the same heating profile as in DSC while measuring mass change.
- **Interpretation:** A significant decrease in the onset temperature of degradation or a change in the mass loss profile in the mixture, compared to **Enalapril Maleate** alone, suggests reduced thermal stability due to the excipient [4].

Troubleshooting Common Enalapril Maleate Stability Issues

Below is a decision-making workflow to help you diagnose and address common stability problems. This diagram outlines a logical path from problem identification to potential solutions based on the latest research.



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Frequently Asked Questions (FAQs)

Q1: Why is Enalapril Maleate so prone to degradation in formulations? A1: **Enalapril Maleate** has two main degradation pathways that are highly pH-dependent. In **acidic conditions (pH < 3)**, intramolecular cyclization forms the toxic **Diketopiperazine (DKP)**. In **neutral to basic conditions (pH > 5)**, hydrolytic

cleavage of the ester group produces the **Diacid (DA)**, which is also an active metabolite. This makes pH control paramount [2].

Q2: Can I use sodium bicarbonate with Enalapril Maleate, and what is the benefit? A2: Yes. The reaction of **Enalapril Maleate** with sodium bicarbonate forms a more stable sodium salt "*in-situ*" (during the granulation process). This conversion inhibits the hydrolytic deethylation that leads to the DA impurity and helps maintain a neutral microenvironmental pH, significantly enhancing tablet stability [2] [4]. Ensure the reaction is complete before final packaging.

Q3: Are there any excipients I should absolutely avoid with Enalapril Maleate? A3: Studies using thermoanalytical techniques have identified **silica (SiO₂)** as highly incompatible with **Enalapril Maleate**. Its use can lead to a significant decrease (over 20°C) in the thermal degradation onset temperature and a ~40% reduction in activation energy, indicating a severe loss of stability and should be avoided in solid dosage forms [4].

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